

# An In-depth Technical Guide to the Material Safety of 1-Bromodecane-d3

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## Compound of Interest

Compound Name: 1-Bromodecane-d3

Cat. No.: B1376995

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This technical guide provides a comprehensive overview of the material safety data for **1-Bromodecane-d3**. The information presented is collated from various safety data sheets and chemical databases. It should be noted that while a specific Material Safety Data Sheet (MSDS) for **1-Bromodecane-d3** was not located, the data for the non-deuterated analogue, 1-Bromodecane, is used as a close surrogate due to the high similarity in their chemical and toxicological properties. This document is intended to provide guidance for the safe handling, storage, and disposal of this compound in a laboratory or research setting.

## Chemical and Physical Properties

The following table summarizes the key physical and chemical properties of 1-Bromodecane. These values are essential for understanding the behavior of the substance under various conditions.

Property	Value
Molecular Formula	C <sub>10</sub> H <sub>21</sub> Br
Molecular Weight	221.18 g/mol [1]
Appearance	Colorless to light yellow liquid[2][3]
Boiling Point	238 °C (lit.)[2]
Melting Point	-29.6 °C
Flash Point	94 °C (closed cup)[4]
Density	1.066 g/mL at 25 °C (lit.)[2]
Solubility	Insoluble in water; soluble in organic solvents.
Vapor Pressure	0.04 mmHg
Stability	Stable under recommended storage conditions. Combustible.[2][5]
Incompatibilities	Strong oxidizing agents, strong bases.[3][5]

## Toxicological Data

The toxicological profile of 1-Bromodecane is summarized below. This data is derived from animal studies and provides an indication of the potential acute toxicity of the substance.

Test	Species	Route	Value	Reference
LD50	Mouse	Intraperitoneal	4070 mg/kg	Gigiena Truda i Professional'nye Zabolevaniya. 20(12),52,1976
LC50	Mouse	Inhalation	4200 mg/m <sup>3</sup> /2H[1][3]	Gigiena Truda i Professional'nye Zabolevaniya. 18(4),55,1974

## Experimental Protocols

Detailed experimental protocols for the LD50 and LC50 studies cited above were not available in the public domain through standard searches. The provided references point to articles in the journal *Gigiena Truda i Professional'nye Zabolevaniya*. Access to these historical journals would be required to obtain the specific methodologies used in these toxicological assessments.

In general, acute toxicity studies such as the LD50 (Lethal Dose, 50%) and LC50 (Lethal Concentration, 50%) follow standardized guidelines, such as those established by the Organisation for Economic Co-operation and Development (OECD). These protocols typically involve the administration of the substance to a group of animals at various dose levels to determine the dose at which 50% of the animals die within a specified timeframe. The route of administration (e.g., intraperitoneal, inhalation) is chosen based on the likely route of human exposure.

## Hazard Identification and Safety Precautions

1-Bromodecane is classified as a hazardous substance. The following table outlines its GHS hazard classifications and the corresponding precautionary statements.

Hazard Class	Hazard Statement
Skin Corrosion/Irritation (Category 2)	H315: Causes skin irritation.[6][7]
Serious Eye Damage/Eye Irritation (Category 2A)	H319: Causes serious eye irritation.[6][7]
Specific target organ toxicity — Single exposure (Category 3), Respiratory system	H335: May cause respiratory irritation.[6]
Hazardous to the aquatic environment, acute hazard (Category 1)	H400: Very toxic to aquatic life.[1]

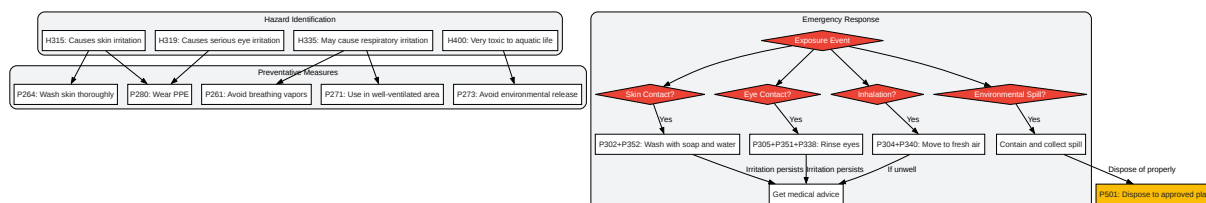
Precautionary Statements:

- Prevention:

- P261: Avoid breathing mist or vapors.[6]
- P264: Wash skin thoroughly after handling.[6][7]
- P271: Use only outdoors or in a well-ventilated area.[6]
- P273: Avoid release to the environment.
- P280: Wear protective gloves/ eye protection/ face protection.[6][7]
- Response:
  - P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[6][7]
  - P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[6]
  - P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[6]
  - P312: Call a POISON CENTER/doctor if you feel unwell.
  - P332 + P313: If skin irritation occurs: Get medical advice/ attention.[6][7]
  - P337 + P313: If eye irritation persists: Get medical advice/ attention.[6][7]
  - P362: Take off contaminated clothing and wash before reuse.[6]
- Storage:
  - P403 + P233: Store in a well-ventilated place. Keep container tightly closed.[6]
  - P405: Store locked up.[6]
- Disposal:
  - P501: Dispose of contents/ container to an approved waste disposal plant.[6]

## Visualized Workflow: Hazard Identification and Response

The following diagram illustrates a logical workflow for identifying and responding to the hazards associated with **1-Bromodecane-d3**, based on the GHS classifications.



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Caption: Hazard Identification and Response Workflow for **1-Bromodecane-d3**.

## Handling and Storage

Handling:

- Avoid contact with skin and eyes.[3]
- Avoid inhalation of vapor or mist.
- Use with adequate ventilation.[3]
- Wash thoroughly after handling.[3]
- Remove contaminated clothing and wash before reuse.[3]

Storage:

- Store in a cool, dry, well-ventilated area away from incompatible substances.[3]
- Keep container tightly closed.[3][6]
- Store locked up.[6]

- Store below +30°C.[7]

## Disposal Considerations

Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[6] Do not let product enter drains.

This guide is intended for informational purposes only and should not be considered a substitute for a formal risk assessment or the advice of a qualified safety professional. Always consult the most current safety data sheet available from the supplier before handling any chemical.

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